

Ammonium Dinitramide: A Toxicological Profile for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ammonium dinitramide*

CAS No.: *140456-78-6*

Cat. No.: *B1247721*

[Get Quote](#)

An In-depth Technical Guide on the Toxicological Studies of **Ammonium Dinitramide** (ADN) Exposure

Ammonium dinitramide (ADN), a high-energy oxidizer, is being actively considered as a more environmentally friendly replacement for ammonium perchlorate in solid rocket propellants.[1][2] This transition necessitates a thorough understanding of its toxicological profile to ensure the safety of personnel involved in its manufacture, handling, and use. This technical guide provides a comprehensive overview of the existing toxicological data on ADN, with a focus on quantitative data, experimental methodologies, and the underlying mechanisms of toxicity.

Acute and Subchronic Toxicity

Ammonium dinitramide is classified as moderately toxic based on its acute oral toxicity.[1][3] Studies in rodents have established the median lethal dose (LD50) and identified target organs.

Quantitative Toxicity Data

The following table summarizes the key quantitative data from acute and subchronic toxicity studies of ADN.

Parameter	Species	Route of Administration	Value	Reference
Oral LD50	Rat (Fischer 344, male)	Gavage	823 mg/kg	[1] [3] [4] [5]
Oral LD50	Mouse	Oral	568.9 mg/kg	[6]
Oral LD50	Rat	Oral	616.6 mg/kg	[6]
Dermal LD50	Rabbit (New Zealand white)	Dermal	>2000 mg/kg	[2] [4]
Developmental Toxicity (in vitro)	Hydra attenuata (adult)	Incubation	750 mg/L (lethal)	[1]
Developmental Toxicity (in vitro)	Hydra attenuata (regenerating)	Incubation	350 mg/L (lethal)	[1]

Experimental Protocols

Acute Oral Toxicity (LD50) in Rats: The acute oral toxicity of ADN was determined in young adult male Fischer 344 rats.[\[1\]](#)[\[4\]](#) The compound was administered via oral gavage. Following administration, the animals were observed for 14 days for signs of toxicity and mortality.[\[4\]](#)[\[5\]](#) All deaths were preceded by convulsions, and systemic vasodilation was also noted.[\[1\]](#)[\[4\]](#) A key finding was that death occurred rapidly, typically within one hour of administration for lethal doses.[\[1\]](#)[\[4\]](#)

Acute Dermal Toxicity in Rabbits: The dermal toxicity of ADN was assessed in male New Zealand white rabbits.[\[1\]](#)[\[4\]](#) A limit dose of 2 g/kg of body weight was applied to the skin. The animals were observed for 14 days, and no evidence of dermal irritation or systemic toxicity was found at this dose.[\[1\]](#)[\[4\]](#)

Subchronic Oral Toxicity in Rats: In a 28-day and a 90-day study, Sprague-Dawley rats were administered ADN in their drinking water.[\[6\]](#) The primary target organ identified in these studies was the liver.[\[6\]](#) At doses of 61.6 and 123 mg/kg, there were significant increases in serum levels of total bilirubin (TBIL) and alanine aminotransferase (ALT), along with a decrease in the liver weight to body weight ratio and an increased incidence of hepatic pathological changes.[\[6\]](#) A no-observed-adverse-effect-level (NOAEL) was determined to be 30.8 mg/kg.[\[6\]](#)

Reproductive and Developmental Toxicity

Studies have indicated that ADN is a reproductive toxicant, particularly affecting female fertility.

Key Findings

- **Female Reproductive Toxicant:** ADN has been identified as a female reproductive toxicant in rats, leading to implantation failure in early gestation.[\[1\]](#)[\[3\]](#)
- **Embryotoxicity:** Follow-up studies have suggested that ADN is also embryotoxic.[\[1\]](#)[\[3\]](#)
- **No-Observable-Effect Level (NOEL):** For reproductive toxicity in female rats, a NOEL of 29 mg/kg/day has been established.[\[7\]](#)[\[8\]](#)

Experimental Protocols

Reproductive Toxicity Screen in Rats: In a 90-day reproductive screening study, male and female Sprague-Dawley rats were administered ADN in their drinking water at concentrations of 0.0, 0.2, 1.0, or 2.0 g/L.[\[7\]](#) Mating was initiated after 14 days of treatment. While no adverse effects on mating were observed, there were significant adverse effects on maternal and paternal fertility indices, gestational indices, and live birth indices in the mid- and high-dose groups.[\[7\]](#) Litter sizes in these groups were also significantly smaller.[\[7\]](#)

Genotoxicity and Mechanism of Action

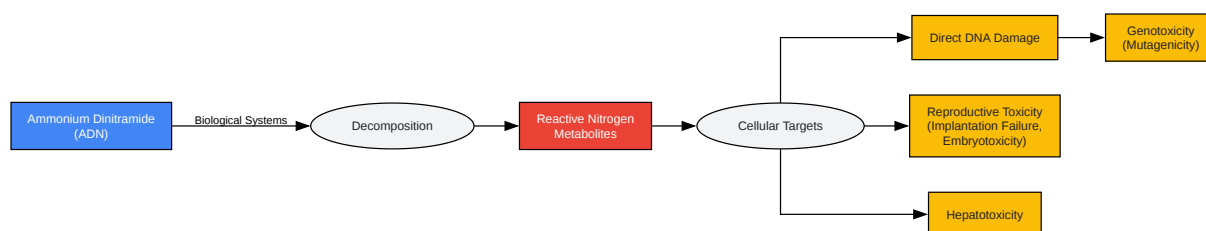
The genotoxic potential of ADN and its underlying mechanism of toxicity have been investigated through various assays.

Genotoxicity Profile

- **Mutagenicity:** ADN has been reported to be mutagenic in several traditional genotoxicity assays, including the Ames test and the in vivo mouse bone marrow micronuclei assay.[\[1\]](#) However, an in vitro mammalian cell gene mutation test was negative.[\[2\]](#)
- **DNA Damage:** Studies on hepatocytes in vitro suggest that ADN has the potential to directly affect cellular DNA.[\[1\]](#)[\[3\]](#)

Proposed Mechanism of Toxicity

Electron paramagnetic resonance (EPR) spectroscopy studies have indicated that ADN can decompose to form reactive nitrogen metabolites.[1][3] These reactive species are believed to be harmful in biological systems and may contribute to the observed genotoxicity and other adverse effects.

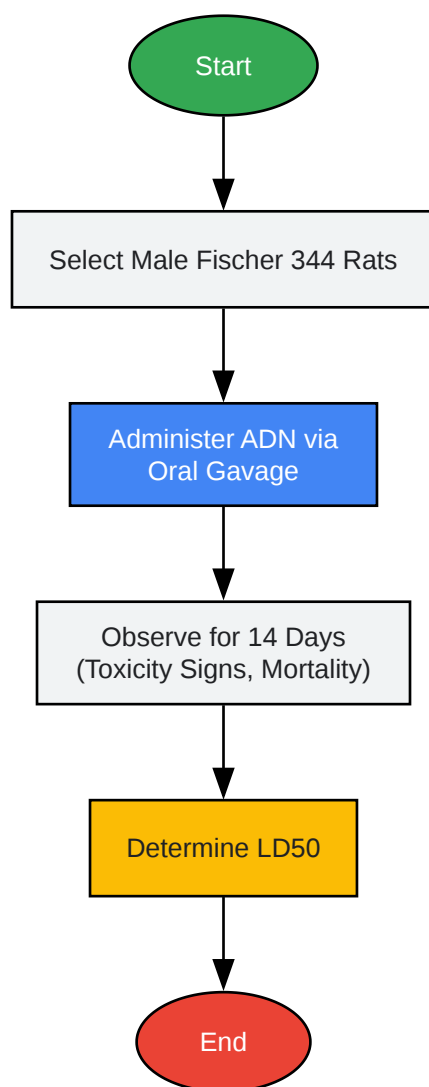


[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **Ammonium Dinitramide** (ADN) toxicity.

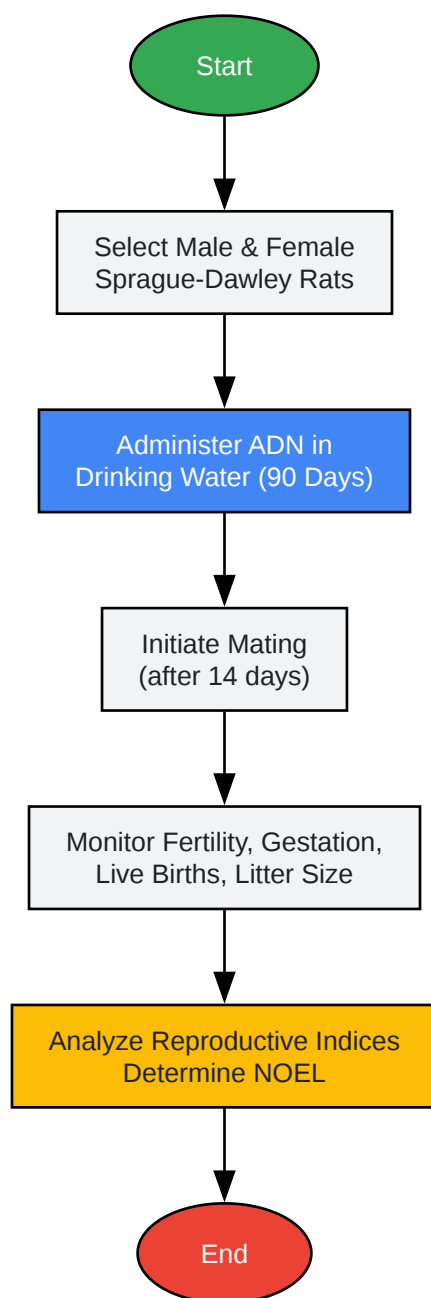
Experimental Workflows

The following diagrams illustrate the general workflows for key toxicological assessments of ADN.



[Click to download full resolution via product page](#)

Caption: Workflow for acute oral toxicity testing of ADN.



[Click to download full resolution via product page](#)

Caption: Workflow for reproductive toxicity screening of ADN.

Conclusion

The available toxicological data for **Ammonium dinitramide** indicate that it is a moderately toxic compound with specific target organ effects on the liver and the female reproductive system. Its genotoxic potential, likely mediated by the formation of reactive nitrogen

metabolites, warrants careful risk assessment and management strategies for occupational exposure. Further research into the detailed molecular mechanisms of ADN toxicity would be beneficial for a more comprehensive understanding and the development of potential countermeasures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. apps.dtic.mil](https://apps.dtic.mil) [apps.dtic.mil]
- [2. scispace.com](https://scispace.com) [scispace.com]
- [3. apps.dtic.mil](https://apps.dtic.mil) [apps.dtic.mil]
- [4. apps.dtic.mil](https://apps.dtic.mil) [apps.dtic.mil]
- [5. ntrl.ntis.gov](https://ntrl.ntis.gov) [ntrl.ntis.gov]
- [6. \[Study on acute and subchronic toxicity of ammonium dinitramide\] - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [7. Reproductive toxicity screen of ammonium dinitramide administered in the drinking water of Sprague-Dawley rats - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [8. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Ammonium Dinitramide: A Toxicological Profile for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1247721/docs#ammonium-dinitramide-a-toxicological-profile-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)